

# Personal protective equipment for handling Doxylamine

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## Compound of Interest

Compound Name: Doxylamine

Cat. No.: B195884

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## Essential Safety and Handling Guide for Doxylamine

This guide provides comprehensive safety, handling, and disposal procedures for **Doxylamine**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring personal safety and regulatory compliance in the laboratory.

## Hazard Identification and Personal Protective Equipment (PPE)

**Doxylamine** succinate is classified as harmful if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Therefore, the stringent use of appropriate personal protective equipment is mandatory to minimize exposure.

Table 1: Required Personal Protective Equipment (PPE)

Category	Item	Specifications
Eye Protection	Safety Goggles or Glasses	Must be worn to protect against dust particles. A face shield may be required where splashing is a risk. <a href="#">[4]</a>
Hand Protection	Protective Gloves	Chemical-resistant gloves (e.g., nitrile) are required. <a href="#">[4]</a>
Respiratory Protection	Dust Respirator or Self-Contained Breathing Apparatus	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary, particularly when handling the powder form to prevent dust formation.
Body Protection	Protective Clothing	A lab coat or other protective clothing should be worn to prevent skin contact.

## Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Doxylamine** and ensuring a safe laboratory environment.

### Step-by-Step Handling Protocol:

- Preparation:
  - Ensure a well-ventilated work area, such as a chemical fume hood.
  - Confirm that a safety shower and eyewash station are readily accessible.
  - Gather all necessary PPE as specified in Table 1.
- Handling the Compound:
  - Wear all required PPE before handling the substance.

- Avoid the formation of dust when working with the solid form.
- Do not eat, drink, or smoke in the handling area.
- Wash hands and any exposed skin thoroughly after handling.

#### Storage Procedures:

- Store in a tightly-closed container in a dry, cool, and well-ventilated area.
- Protect from light.
- Keep away from incompatible substances such as strong oxidizing agents, acids, and bases.
- **Doxylamine** should generally be stored at room temperature, between 20°C and 25°C (68°F and 77°F).

## Emergency Procedures

Immediate and appropriate responses to exposure or spills are critical.

#### In Case of Exposure:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If wearing contact lenses, remove them if it is easy to do so. Seek medical attention.
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation persists, call a physician.
- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a poison control center or doctor if you feel unwell.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Call a poison control center or doctor immediately. In case of overdose, call a poison control helpline (e.g., 1-800-222-1222 in the US) or emergency services.

### Spill Response:

- Ensure adequate ventilation.
- Wear appropriate PPE.
- For minor spills, use dry clean-up procedures and avoid generating dust. Sweep or vacuum up the material and shovel it into suitable containers for disposal.
- Avoid breathing dust and contact with skin and eyes.

## Disposal Plan

Proper disposal of **Doxylamine** is essential to prevent environmental contamination and comply with regulations.

### Disposal Protocol:

- Dispose of contents and container to an approved waste disposal plant.
- If a drug take-back program is not available, the substance may be disposed of in household trash by following these steps:
  - Remove the drug from its original container.
  - Mix it with an undesirable substance such as used coffee grounds, dirt, or cat litter. This makes it less appealing to children and pets.
  - Place the mixture in a sealed container like a resealable plastic bag.
  - Throw the container in the trash.
  - Scratch out all personal information on the empty packaging before disposing of it.
- Do not flush down the toilet unless specifically instructed to do so by local regulations or guidelines.

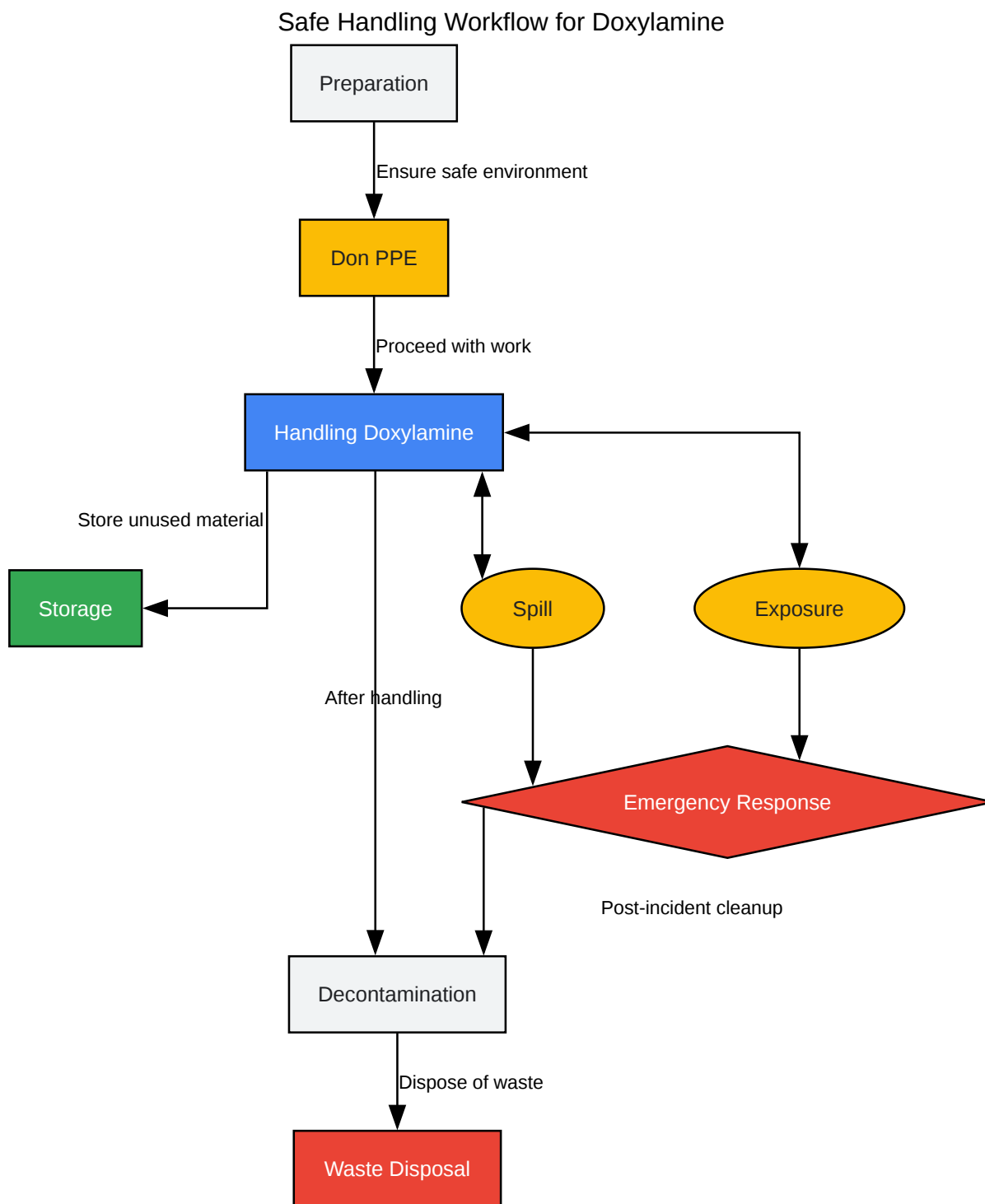
## Quantitative Data

The following table summarizes key toxicological data for **Doxylamine** succinate.

Table 2: Toxicological Data for **Doxylamine** Succinate

Parameter	Value	Species	Reference
Oral LD50	600 mg/kg	Rat	
Oral LD50	470 mg/kg	Mouse	
Subcutaneous LD50	440 mg/kg	Rat	
Melting Point	103°C - 108°C		

## Workflow for Safe Handling of Doxylamine



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Caption: Logical workflow for the safe handling of **Doxylamine** from preparation to disposal.

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